

ATTO 647 Dye: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: ATTO 647

Cat. No.: B15554283

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ATTO 647 and its structural variant, **ATTO 647N**, are high-performance fluorescent dyes widely utilized in the red spectral region for labeling proteins, nucleic acids, and other biomolecules. Their exceptional photostability, high fluorescence quantum yield, and strong absorption make them ideal for demanding applications such as super-resolution microscopy, single-molecule detection, and flow cytometry.^{[1][2][3]} Proper handling, including correct solubilization and storage, is paramount to ensure the integrity and performance of these sensitive reagents. This guide provides an in-depth overview of the solubility characteristics and recommended storage conditions for **ATTO 647** dyes.

Dye Characteristics

ATTO 647 is a zwitterionic dye, carrying a net neutral charge, while **ATTO 647N** is a cationic dye that possesses a net positive charge of +1 after conjugation to a substrate.^{[4][5]} Both dyes exhibit fluorescence that is largely independent of pH in the typical application range of 2 to 11. However, **ATTO 647** is noted to be pH-sensitive, being stable up to pH 8 but slowly degrading at higher pH levels.^{[4][5]} A key advantage of **ATTO 647N** is its enhanced resistance to ozone degradation compared to cyanine dyes, making it particularly suitable for microarray applications.^[3]

Solubility Profile

While often described as having "good water solubility," precise quantitative values for the aqueous solubility of unconjugated **ATTO 647** dyes are not readily available in public datasheets. However, their hydrophilic nature makes them suitable for labeling reactions in aqueous solutions. For creating concentrated stock solutions, polar organic solvents are recommended.

Solubility in Organic Solvents

ATTO 647 dyes are readily soluble in a variety of polar organic solvents. The choice of solvent is critical, especially for reactive forms of the dye like NHS esters and maleimides, as the presence of nucleophilic impurities can compromise the dye's reactivity and stability.^[4] Anhydrous (dry) solvents are essential for preparing stock solutions of reactive dyes.

Table 1: Recommended Solvents for **ATTO 647** Dye Stock Solutions

Solvent	Recommended Use	Typical Concentrations
Dimethylformamide (DMF)	Preparation of NHS ester and maleimide stock solutions for labeling reactions.	2 mg/mL ^[5] , 10 mg/mL ^[6]
Dimethyl sulfoxide (DMSO)	Preparation of NHS ester and maleimide stock solutions for labeling reactions.	2 mg/mL ^[5] , 10 mM
Acetonitrile	Preparation of NHS ester and maleimide stock solutions.	Not specified
Dichloromethane	Recommended for preparing stock solutions of ATTO-dye labeled phospholipids.	Not specified
Methanol	Recommended for preparing stock solutions of phalloidin conjugates. ^[4]	Not specified

Storage Conditions

Proper storage is crucial to maintain the long-term stability and performance of **ATTO 647** dyes and their conjugates. Recommendations vary for the dye in its solid form, as a stock solution, and after conjugation to a biomolecule.

Unconjugated Dye

Table 2: Storage Conditions for Unconjugated **ATTO 647** Dye

Form	Temperature	Light Conditions	Duration	Additional Notes
Solid (lyophilized)	-20°C ^{[4][5]}	Protected from light ^{[4][5]}	At least 3 years ^[4]	Shipped at ambient temperature. Equilibrate vial to room temperature before opening to prevent moisture condensation. ^[4]
Organic Stock Solution (e.g., in DMSO, DMF)	-20°C	Protected from light	Up to 2-4 weeks	Should be prepared fresh before use. ^[5] Stability is limited and depends on solvent purity. ^[4] Avoid repeated freeze-thaw cycles.

Conjugated Dye

The storage conditions for **ATTO 647**-labeled biomolecules are generally dictated by the stability requirements of the biomolecule itself.

Table 3: Storage Conditions for **ATTO 647**-Conjugated Biomolecules

Storage Type	Temperature	Light Conditions	Preservative	Duration	Additional Notes
Short-term	4°C	Protected from light	2 mM Sodium Azide can be added.[5]	Several months[5]	
Long-term	-20°C or -80°C	Protected from light	Several months to years	Store in aliquots to avoid repeated freeze-thaw cycles.[5] After long-term storage, centrifuge the solution to remove any aggregates before use.[5]	

Experimental Protocols

Protocol for Preparation of ATTO 647 NHS Ester Stock Solution

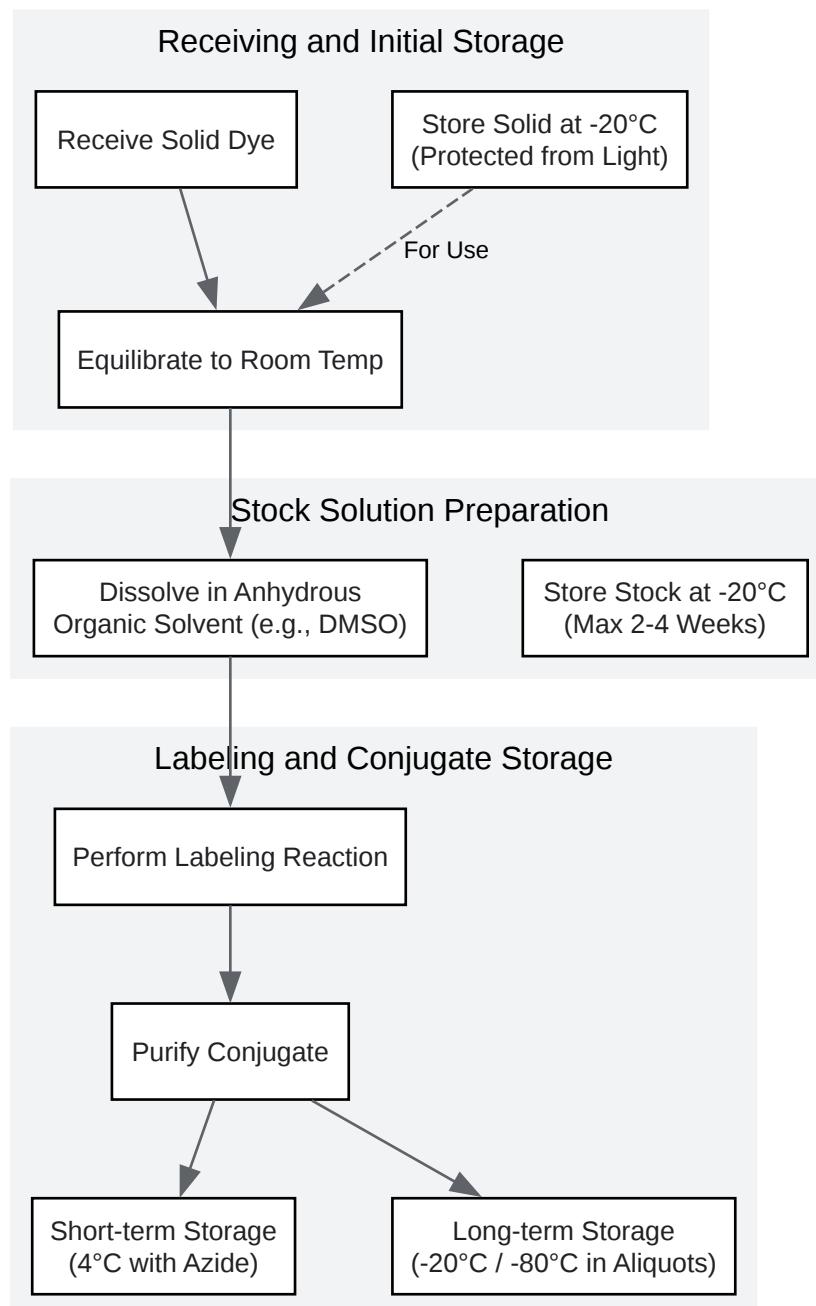
This protocol outlines the steps for dissolving **ATTO 647** NHS ester to create a stock solution for protein labeling.

- **Equilibration:** Before opening, allow the vial of solid **ATTO 647** NHS ester to equilibrate to room temperature for at least 15-20 minutes. This is a critical step to prevent moisture from condensing onto the reactive dye, which can lead to hydrolysis and inactivation.
- **Solvent Selection:** Use anhydrous, amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).[5] The purity of the solvent is crucial for the stability of the reactive dye.
- **Dissolution:** Add the appropriate volume of the chosen solvent to the vial to achieve the desired concentration. A typical concentration for a stock solution is 2 mg/mL (e.g., add 500

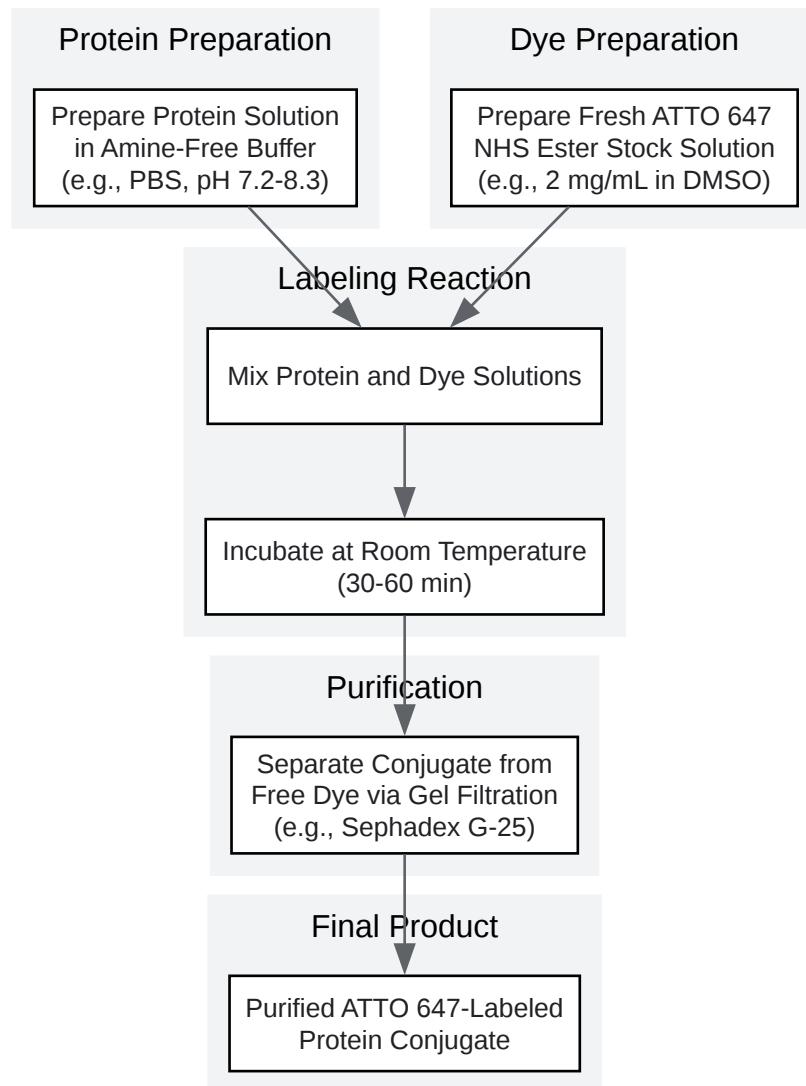
μ L of solvent to 1 mg of dye).[5]

- Mixing: Vortex the vial thoroughly until the dye is completely dissolved.
- Storage and Use: This stock solution should ideally be prepared fresh immediately before use.[5] If short-term storage is necessary, it can be stored at -20°C for up to two weeks, protected from light and moisture.[6]

Workflow for Handling and Storing ATTO 647 Dye



Experimental Workflow for Protein Labeling with ATTO 647 NHS Ester

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